

# Application Note: Protocol for Cleaning Laboratory Glassware with Trisodium Phosphate

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## Compound of Interest

Compound Name: *Trisodium*

Cat. No.: *B8492382*

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## Introduction

**Trisodium** phosphate (TSP), with the chemical formula  $\text{Na}_3\text{PO}_4$ , is a powerful, inorganic cleaning agent widely utilized for its exceptional degreasing and cleaning capabilities in laboratory settings.[1] Its high alkalinity, typically resulting in a pH of 11-12 in solution, makes it highly effective at saponifying fats, oils, and other organic residues, converting them into water-soluble compounds that are easily rinsed away.[1][2] This characteristic, along with its ability to disrupt bacterial cell membranes, establishes TSP as a valuable tool for cleaning and decontaminating a broad range of laboratory glassware.[1]

This document provides a detailed protocol for the safe and effective use of **trisodium** phosphate for cleaning laboratory glassware, intended for researchers, scientists, and drug development professionals.

## Data Presentation

**Trisodium** phosphate has demonstrated significant efficacy in reducing microbial contamination. The following table summarizes key quantitative data regarding its antimicrobial activity.

Contaminant	Surface/Medium	TSP Concentration	Temperature	Log Reduction (CFU)
Salmonella Typhimurium, L. monocytogenes, E. coli O157:H7	Meat pieces	8-12%	55°C	0.8–1.2
Salmonella spp.	Chicken carcasses	10%	10°C or 50°C	1.6 to 1.8 per carcass
Aerobic Bacteria	Poultry	8-12%	Not Specified	0.5 to 2.7
Coliforms	Poultry	8-12%	Not Specified	0.8 to 4.1
Enterobacteriaceae	Poultry	8-12%	Not Specified	0.7 to 3.8
E. coli	Poultry	8-12%	Not Specified	0.5 to 4.0
Enterobacteriaceae	Chicken Breasts	10% (dip)	Not Specified	0.91 log <sub>10</sub> CFU/g (initial)

## Experimental Protocols

### Materials

- **Trisodium** Phosphate (TSP), dodecahydrate ( $\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$ ) or anhydrous ( $\text{Na}_3\text{PO}_4$ )[1]
- Deionized (DI) or Nanopure water[1]
- Dilute Hydrochloric Acid (HCl), 0.1% (v/v)[1]
- Personal Protective Equipment (PPE):
  - Chemical-resistant gloves[1]
  - Safety goggles or face shield[1]
  - Lab coat[1]

## Preparation of TSP Cleaning Solutions

A common concentration for general laboratory cleaning is a 40-50 mM solution.<sup>[1]</sup> For more stubborn residues, higher concentrations can be employed.<sup>[2]</sup>

Cleaning Task	TSP Concentration (w/v)	Preparation Instructions (for 1 Liter)
General Glassware & Plastics	1.5 - 1.9%	Dissolve 15-19g of TSP dodecahydrate in 1L of warm water. <sup>[1]</sup>
Heavy-Duty Cleaning (Grease)	5 - 10%	Dissolve 50-100g of TSP dodecahydrate in 1L of hot water. <sup>[1]</sup>

### Protocol for Preparing a 1.5 - 1.9% (40-50 mM) TSP Solution:

- Don appropriate PPE.<sup>[1]</sup>
- Weighing: Weigh approximately 15-19 grams of **Trisodium** Phosphate dodecahydrate ( $\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$ ) for every liter of cleaning solution.<sup>[1]</sup>
- Dissolving: Slowly add the TSP powder to warm deionized or nanopure water while stirring until fully dissolved. To minimize splashing, always add TSP to water, not the other way around.<sup>[1]</sup>
- pH Adjustment (if using dibasic sodium phosphate): If using dibasic sodium phosphate ( $\text{Na}_2\text{HPO}_4$ ), adjust the pH of the solution to 12.5 using NaOH.<sup>[1][3]</sup>

### Cleaning Protocol for Glassware

This protocol is suitable for cleaning a wide range of glass items, including beakers, flasks, and graduated cylinders.<sup>[2][3]</sup>

- Initial Rinse: Rinse the glassware with deionized or nanopure water to remove any loose debris.<sup>[1]</sup>

- TSP Wash: Immerse the glassware in the prepared TSP solution. For larger items, the solution can be applied using a squirt bottle.<sup>[1]</sup> Allow for a contact time of at least 10-15 minutes.<sup>[1]</sup> For heavily soiled items, the soaking time can be extended.<sup>[2]</sup> Gentle scrubbing with a soft brush may be necessary for stubborn residues.<sup>[2]</sup>
- Second Water Rinse: Thoroughly rinse the glassware with deionized or nanopure water to remove the TSP solution.<sup>[1]</sup>
- Dilute Acid Rinse: To neutralize any residual phosphate, rinse the glassware with a 0.1% HCl solution.<sup>[1]</sup>
- Final Water Rinse: Perform a final, thorough rinse with deionized or nanopure water to remove any remaining HCl.<sup>[1]</sup>
- Drying: Allow the glassware to air dry completely or place it in a drying oven at an appropriate temperature.<sup>[1]</sup>

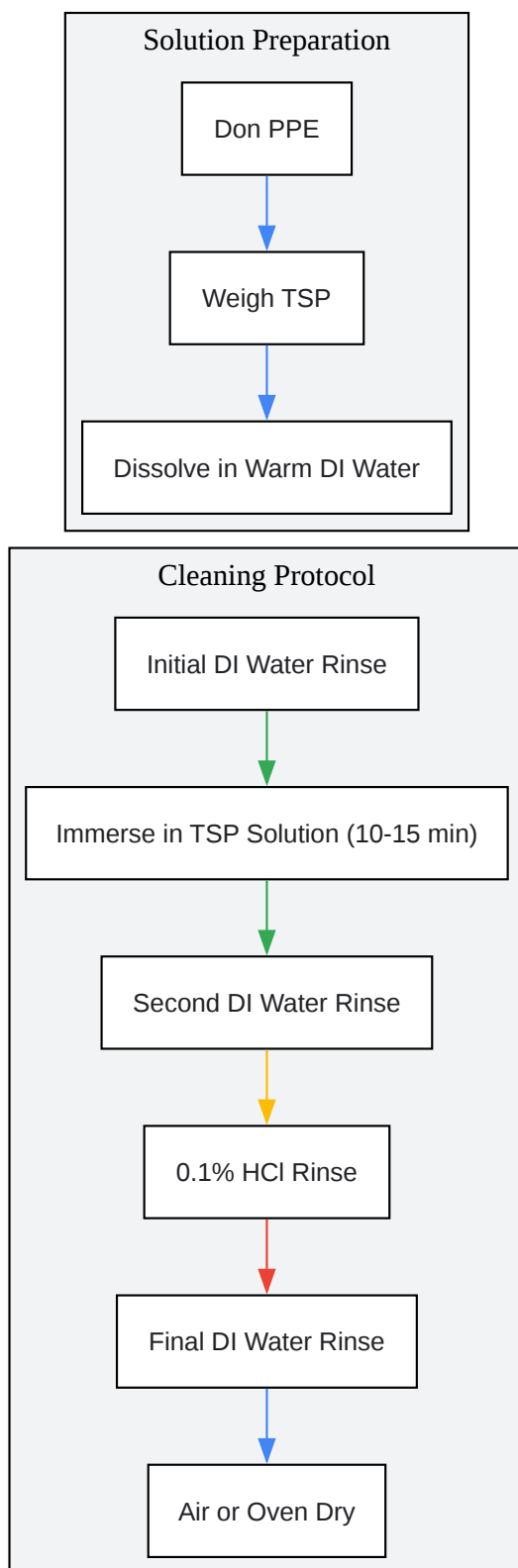
#### Safety Precautions

- Hazards: **Trisodium** phosphate can cause skin and serious eye irritation and may cause respiratory irritation.<sup>[1]</sup>
- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles or a face shield, and a lab coat when handling TSP powder and solutions.<sup>[1][4]</sup>
- Ventilation: Use TSP in a well-ventilated area to avoid inhaling dust or mist.<sup>[1]</sup>
- Storage: Store TSP in a cool, dry place in a tightly sealed container. It is hygroscopic and will absorb moisture from the air.<sup>[1]</sup>
- Spills: Sweep up spilled powder without creating dust. Do not add water to the spilled material.<sup>[1]</sup>
- Disposal: Dispose of TSP waste in accordance with local, state, and federal regulations. Due to its phosphate content, TSP can contribute to the eutrophication of waterways, and its use may be regulated in some areas.<sup>[1]</sup>

### Material Compatibility

- Aluminum: TSP is corrosive to aluminum.[\[1\]](#)
- Glossy Surfaces: TSP can etch glossy surfaces, reducing their sheen.[\[1\]](#)
- Certain Woods: Oak and mahogany may darken when cleaned with TSP.[\[1\]](#)[\[5\]](#)
- Glass: While generally safe for laboratory glassware, prolonged contact or high concentrations can etch delicate glass and mirrors.[\[1\]](#)[\[6\]](#)

### Mandatory Visualization



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Caption: Workflow for Preparing and Using TSP Cleaning Solution.

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